

How to improve the solubility of 8-Amino-7-oxononanoic acid HCl

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Compound of Interest

Compound Name: 8-Amino-7-oxononanoic acid
hydrochloride

Cat. No.: B15552969

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Technical Support Center: 8-Amino-7-oxononanoic acid HCl

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming challenges related to the solubility of 8-Amino-7-oxononanoic acid HCl.

Frequently Asked Questions (FAQs)

Q1: What are the basic chemical properties and solubility of 8-Amino-7-oxononanoic acid HCl?

A1: **8-Amino-7-oxononanoic acid hydrochloride** (HCl) is a crystalline solid with the molecular formula $C_9H_{18}ClNO_3$ and a molecular weight of 223.7 g/mol .^{[1][2]} It is known to be hygroscopic and should be stored accordingly.^[1] Its solubility is limited in common solvents. Preliminary data indicates it is sparingly soluble in Dimethyl Sulfoxide (DMSO) and Phosphate-Buffered Saline (PBS) at a pH of 7.2, with a solubility range of 1-10 mg/mL.^[3] It is only slightly soluble in ethanol, with a range of 0.1-1 mg/mL.^[3]

Q2: How does pH influence the solubility of 8-Amino-7-oxononanoic acid HCl?

A2: 8-Amino-7-oxononanoic acid is an amphoteric molecule, containing both a basic amino group and an acidic carboxylic acid group. Its solubility is therefore highly dependent on the pH

of the solution. The predicted pKa for the carboxylic acid group is approximately 4.45, and for the amino group, it is around 8.08. The molecule will have its lowest solubility at its isoelectric point (pI), which is the pH at which the net charge is zero. At pH values below the pI, the amino group is protonated (positive charge), increasing solubility in acidic solutions. At pH values above the pI, the carboxylic acid group is deprotonated (negative charge), increasing solubility in basic solutions. The hydrochloride salt form indicates that the compound is supplied in an acidic state, which generally favors solubility.

Q3: Are there any recommended starting solvents for preparing stock solutions?

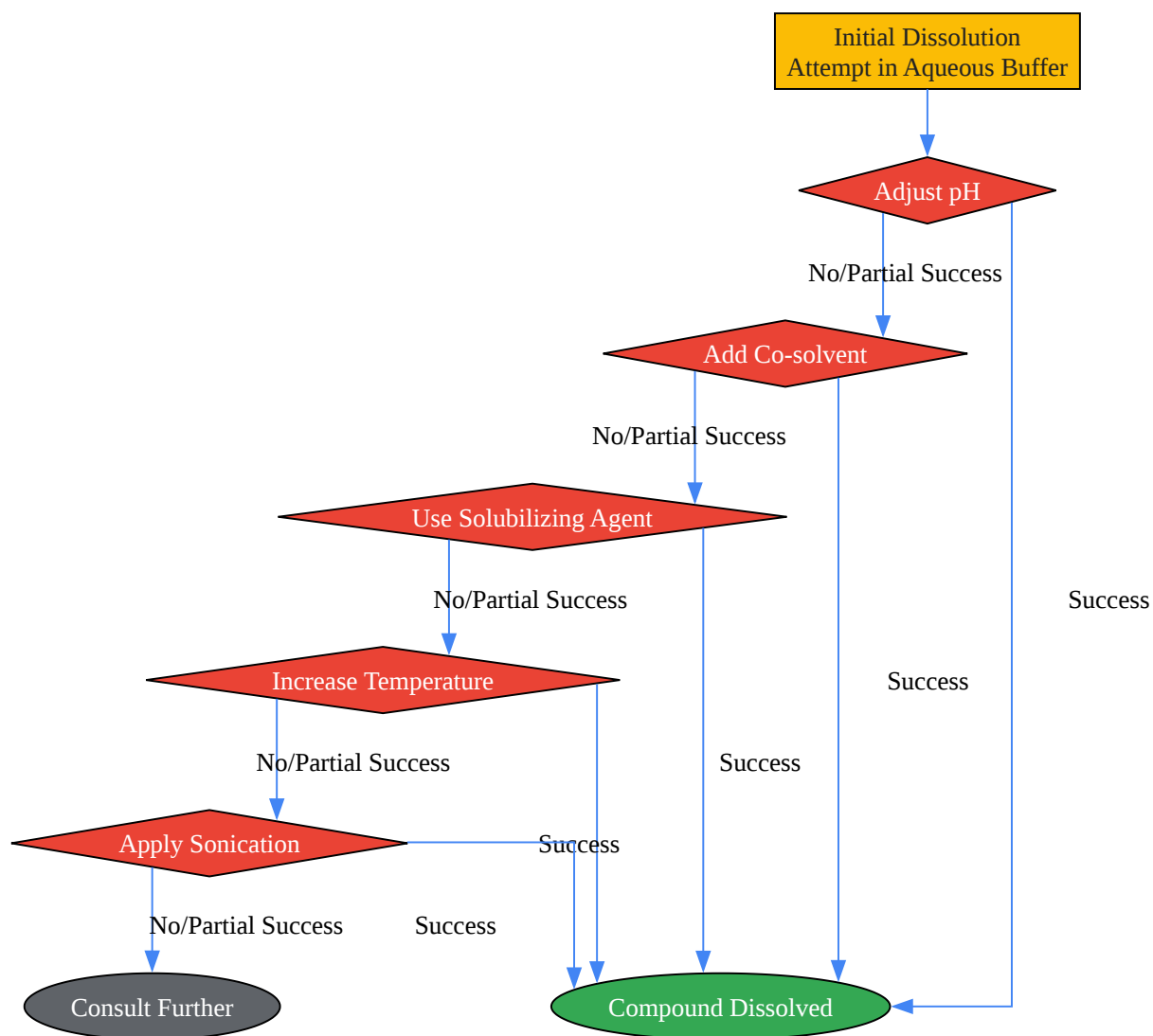
A3: Based on available data, Dimethyl Sulfoxide (DMSO) is a recommended starting solvent for preparing concentrated stock solutions. Solubility in DMSO has been reported to be as high as 50 mg/mL, though this may require sonication to achieve full dissolution.^[4] For aqueous-based assays, preparing a concentrated stock in DMSO and then diluting it into the aqueous buffer is a common practice. However, it is crucial to be mindful of the final DMSO concentration in your experiment, as it can affect biological assays.

Troubleshooting Guide

This guide provides a systematic approach to troubleshoot and improve the solubility of 8-Amino-7-oxononanoic acid HCl.

Problem: The compound is not dissolving in my desired aqueous buffer.

Solution Workflow:



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Caption: Troubleshooting workflow for improving the solubility of 8-Amino-7-oxononanoic acid HCl.

Detailed Troubleshooting Steps:

1. pH Adjustment:

- **Rationale:** As an amino acid derivative, the solubility of 8-Amino-7-oxononanoic acid HCl is highly pH-dependent. Moving the pH away from its isoelectric point will increase solubility.
- **Protocol:** Prepare a series of buffers with varying pH values (e.g., pH 2, 4, 6, 7.4, 8, 10). Attempt to dissolve the compound in each buffer. It is expected that solubility will be higher in acidic ($\text{pH} < 4$) and basic ($\text{pH} > 8$) conditions.

2. Use of Co-solvents:

- **Rationale:** Organic solvents miscible with water can increase the solubility of hydrophobic compounds.
- **Protocol:** If using a primarily aqueous system, consider preparing a concentrated stock solution in an organic solvent like DMSO and then diluting it into your aqueous buffer. A specific protocol that has been reported to yield a clear solution of at least 4.55 mg/mL involves a mixture of DMSO, PEG300, Tween-80, and saline.[\[4\]](#)

3. Addition of Solubilizing Agents:

- **Rationale:** Certain molecules can enhance the solubility of other compounds through various interactions.
- **Protocol:** Consider the addition of other amino acids, such as arginine or proline, which have been shown to increase the solubility of other poorly soluble compounds.[\[3\]](#)[\[5\]](#) Arginine, in particular, can aid in the solubilization of molecules with aromatic groups or acidic functionalities.[\[5\]](#)[\[6\]](#)[\[7\]](#)

4. Temperature Modification:

- **Rationale:** For many compounds, solubility increases with temperature.
- **Protocol:** Gently warm the solution while stirring. Be cautious, as excessive heat can degrade the compound. It is advisable to check the thermal stability of 8-Amino-7-

oxononanoic acid HCl if high temperatures are required.

5. Sonication:

- Rationale: Sonication can help to break down solid aggregates and enhance the rate of dissolution.
- Protocol: Place the sample in a sonicator bath for short intervals until the compound dissolves. This is particularly useful when preparing concentrated stock solutions in solvents like DMSO.

Data Presentation

Table 1: Solubility of 8-Amino-7-oxononanoic acid HCl in Various Solvents

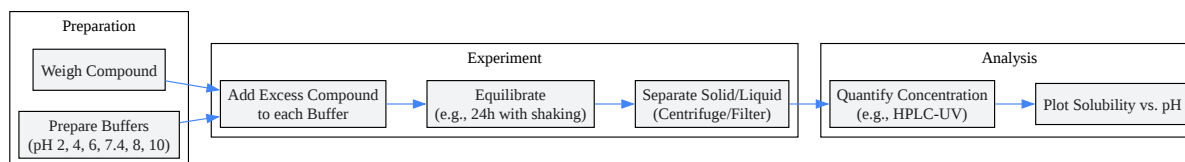
Solvent	pH	Solubility	Method	Reference
DMSO	N/A	Sparingly soluble (1-10 mg/mL)	Not Specified	[3]
DMSO	N/A	50 mg/mL (with sonication)	Not Specified	[4]
Ethanol	N/A	Slightly soluble (0.1-1 mg/mL)	Not Specified	[3]
PBS	7.2	Sparingly soluble (1-10 mg/mL)	Not Specified	[3]
DMSO/PEG300/ Tween-80/Saline	N/A	≥ 4.55 mg/mL	Specific Formulation	[4]

Experimental Protocols

Protocol 1: Systematic Determination of pH-Dependent Solubility

This protocol outlines a method to determine the solubility of 8-Amino-7-oxononanoic acid HCl at different pH values.

Signaling Pathway/Logical Relationship Diagram:



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Caption: Experimental workflow for determining the pH-dependent solubility of a compound.

Methodology:

- **Buffer Preparation:** Prepare a series of buffers (e.g., citrate for acidic pH, phosphate for neutral pH, and borate for basic pH) at the desired pH values.
- **Sample Preparation:** Add an excess amount of 8-Amino-7-oxononanoic acid HCl to a known volume of each buffer in separate vials. The amount should be sufficient to ensure that undissolved solid remains after equilibration.
- **Equilibration:** Seal the vials and agitate them at a constant temperature (e.g., 25°C) for a sufficient time to reach equilibrium (typically 24-48 hours).
- **Phase Separation:** Separate the undissolved solid from the solution by centrifugation or filtration.
- **Quantification:** Accurately measure the concentration of the dissolved compound in the supernatant/filtrate using a suitable analytical method, such as HPLC-UV.
- **Data Analysis:** Plot the measured solubility against the pH of the buffer to generate a pH-solubility profile.

Protocol 2: Co-solvent Titration for Solubility Enhancement

This protocol provides a method for systematically evaluating the effect of a co-solvent on the solubility of 8-Amino-7-oxononanoic acid HCl.

Methodology:

- **Initial Suspension:** Prepare a suspension of 8-Amino-7-oxononanoic acid HCl in your primary aqueous buffer at a concentration higher than its expected solubility.
- **Co-solvent Addition:** While stirring, incrementally add a co-solvent (e.g., DMSO, ethanol, or PEG300) to the suspension.
- **Observation:** Observe the point at which the solution becomes clear, indicating complete dissolution.
- **Quantification:** The concentration of the co-solvent at which the compound dissolves provides an indication of the required co-solvent percentage for that specific compound concentration.
- **Optimization:** Repeat this process with different co-solvents to identify the most effective one.

This technical support guide provides a comprehensive starting point for addressing solubility challenges with 8-Amino-7-oxononanoic acid HCl. For further assistance, it is recommended to consult detailed literature on the biophysical properties of amino acids and solubility enhancement techniques.

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